

Validating Solar Cell Efficiency: A Comparative Guide to DB18 and Alternatives

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Compound of Interest

Compound Name: DB18

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The pursuit of highly efficient organic solar cells (OSCs) has led to the development of novel donor materials that have pushed power conversion efficiencies (PCEs) to remarkable levels. Among these, the polymer donor **DB18** has emerged as a significant contender. This guide provides a comprehensive comparison of the power conversion efficiency of **DB18**-based solar cells with prominent alternatives, namely PM6 and PTQ10, when paired with the widely used non-fullerene acceptor Y6. Detailed experimental protocols for validating these efficiencies are also presented to ensure accurate and reproducible results.

Performance Benchmark: DB18 vs. Alternatives

The performance of organic solar cells is typically evaluated based on several key photovoltaic parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The table below summarizes these parameters for solar cells fabricated with **DB18**, PM6, and PTQ10 as donor materials, each combined with the Y6 acceptor. It is important to note that direct, side-by-side comparisons under identical fabrication and testing conditions are limited in the literature; therefore, the presented data is a synthesis from various high-performing device reports.

Donor Material	Acceptor Material	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)
DB18	Y6	18.22 (Certified: 17.6)[1]	0.858	27.7	76.6
PM6	Y6	16.07	0.833	26.04	74.0
PTQ10	Y6	16.53	0.826	26.65	75.1

The data indicates that **DB18**, in combination with Y6, has demonstrated a certified power conversion efficiency of 17.6%, with lab results reaching as high as 18.22%[\[1\]](#). This performance positions **DB18** as a leading-edge material in the field of organic photovoltaics. While PM6 and PTQ10 also exhibit excellent performance with Y6, the reported efficiencies for the **DB18**:Y6 pair have been marginally higher in some studies.

Further advancements have been achieved through the implementation of ternary blend strategies. For instance, incorporating a chlorinated derivative of **DB18** (D18-Cl) as a third component in a PM6:Y6 host blend has been shown to enhance performance. A study on PM6:D18-Cl:Y6 ternary solar cells reported a power conversion efficiency of 16.08%, with an impressive short-circuit current density of 28.13 mA/cm² and a fill factor of 70.25%.

Experimental Protocols for Performance Validation

Accurate and consistent measurement of solar cell performance is critical for validating and comparing different materials and device architectures. The following sections detail the standard experimental protocols for determining the key photovoltaic parameters.

Current-Voltage (J-V) Characteristic Measurement

The J-V curve is the primary tool for characterizing the performance of a solar cell. From this measurement, the PCE, Voc, Jsc, and FF are determined.

Experimental Setup:

- **Solar Simulator:** A class AAA solar simulator is used to provide a standardized illumination that mimics the solar spectrum. The light intensity is calibrated to 100 mW/cm² using a

certified reference silicon solar cell, and the spectrum should conform to the Air Mass 1.5 Global (AM 1.5G) standard.

- **Source Measure Unit (SMU):** A precision SMU (e.g., Keithley 2400) is used to apply a voltage bias to the solar cell and measure the resulting current.
- **Probing Station:** A probe station with fine-tipped probes is used to make electrical contact with the device electrodes in a light-tight environment.
- **Device Mask:** A metal mask with a precisely defined aperture (e.g., 0.04 cm²) is placed over the active area of the solar cell to accurately define the area of illumination and current density calculation[2].

Measurement Procedure:

- **Calibration:** Calibrate the light intensity of the solar simulator to 100 mW/cm² using the reference silicon cell.
- **Device Mounting:** Mount the organic solar cell on the probing station and place the aperture mask over the active area.
- **Electrical Connection:** Establish electrical contact with the anode and cathode of the device using the SMU probes.
- **J-V Scan:** Under illumination, sweep the voltage from a reverse bias (e.g., -1 V) to a forward bias (e.g., 1.5 V) and measure the current at each voltage step. A typical scan might use a voltage step of 20 mV[3]. The scan direction (from forward to reverse bias or vice versa) can influence the results in some types of solar cells and should be reported.
- **Data Analysis:** From the J-V curve, determine the Voc (voltage at zero current), Jsc (current density at zero voltage), and the maximum power point (MPP), which is the point on the curve where the product of voltage and current is highest. The Fill Factor is calculated as $FF = (V_{mpp} * J_{mpp}) / (Voc * Jsc)$. The Power Conversion Efficiency is calculated as $PCE = (Voc * Jsc * FF) / P_{in}$, where P_{in} is the incident power density (100 mW/cm²).

External Quantum Efficiency (EQE) Measurement

EQE measures the ratio of the number of charge carriers collected by the solar cell to the number of incident photons of a given wavelength. This provides insight into how efficiently the device converts light of different colors into electricity.

Experimental Setup:

- **Light Source:** A broadband light source, such as a Xenon arc lamp^[4].
- **Monochromator:** A monochromator is used to select and output a narrow band of wavelengths from the broadband light source.
- **Chopper:** A mechanical chopper modulates the monochromatic light at a specific frequency.
- **Lock-in Amplifier:** A lock-in amplifier is used to measure the AC photocurrent signal from the solar cell at the chopping frequency, which helps to distinguish the signal from noise.
- **Calibrated Photodiode:** A calibrated reference photodiode with a known spectral response is used to measure the incident photon flux at each wavelength.

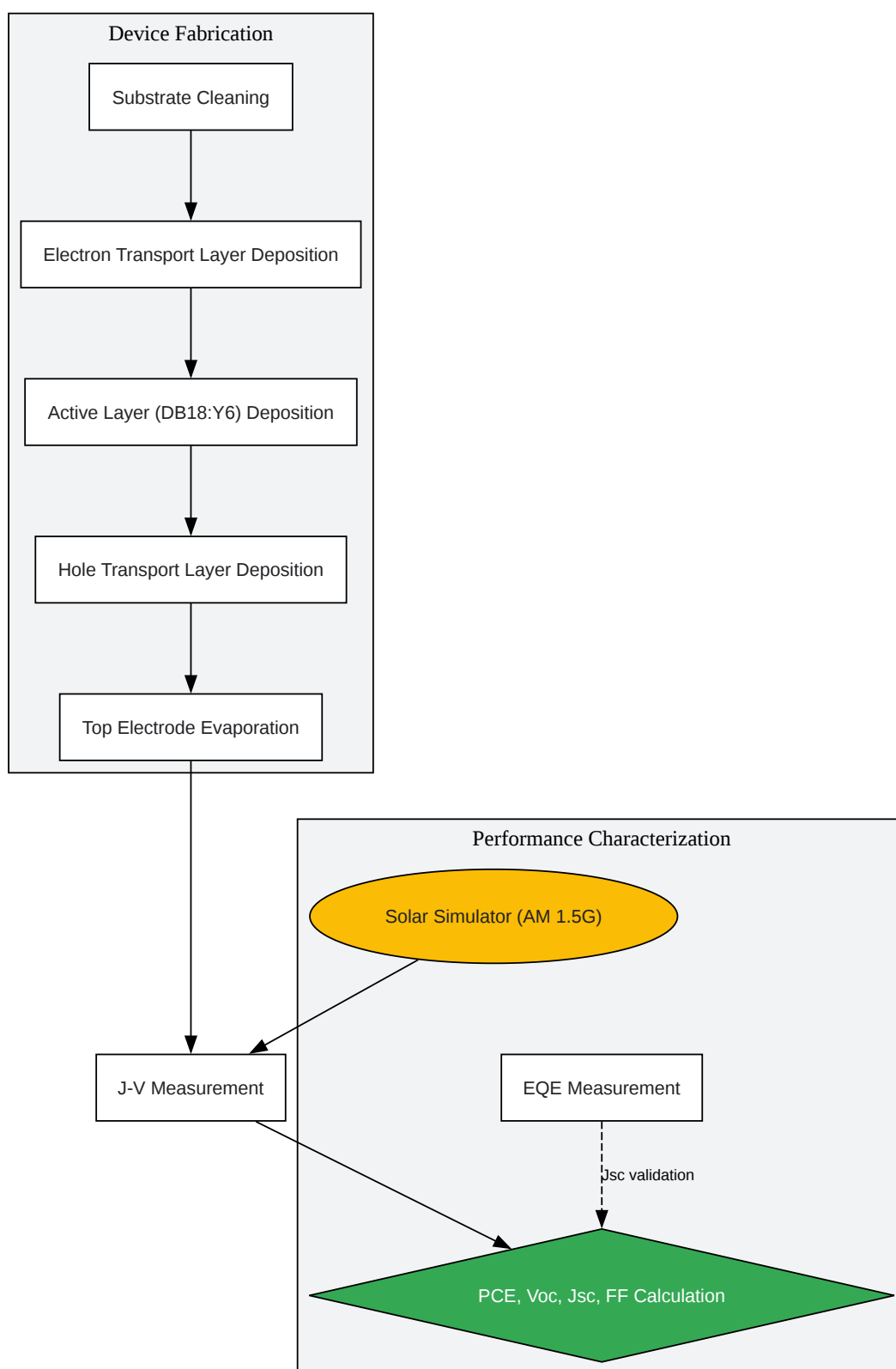
Measurement Procedure:

- **System Calibration:** Measure the spectral photon flux of the monochromatic light at each wavelength using the calibrated reference photodiode.
- **Device Measurement:** Replace the reference photodiode with the organic solar cell under test.
- **Wavelength Scan:** Scan the monochromator through the desired wavelength range (e.g., 300 nm to 1100 nm) in discrete steps (e.g., 10 nm)^[4].
- **Photocurrent Measurement:** At each wavelength, measure the short-circuit current generated by the solar cell using the lock-in amplifier.
- **EQE Calculation:** The EQE at each wavelength (λ) is calculated using the formula: $EQE(\lambda) = (I_{sc}(\lambda) / q) / (\Phi(\lambda))$, where $I_{sc}(\lambda)$ is the measured short-circuit current, q is the elementary charge, and $\Phi(\lambda)$ is the incident photon flux measured in step 1.

- **Jsc Integration:** The short-circuit current density can be calculated by integrating the EQE spectrum with the AM 1.5G solar spectrum. This integrated Jsc should be in good agreement with the value obtained from the J-V measurement for a reliable device characterization.

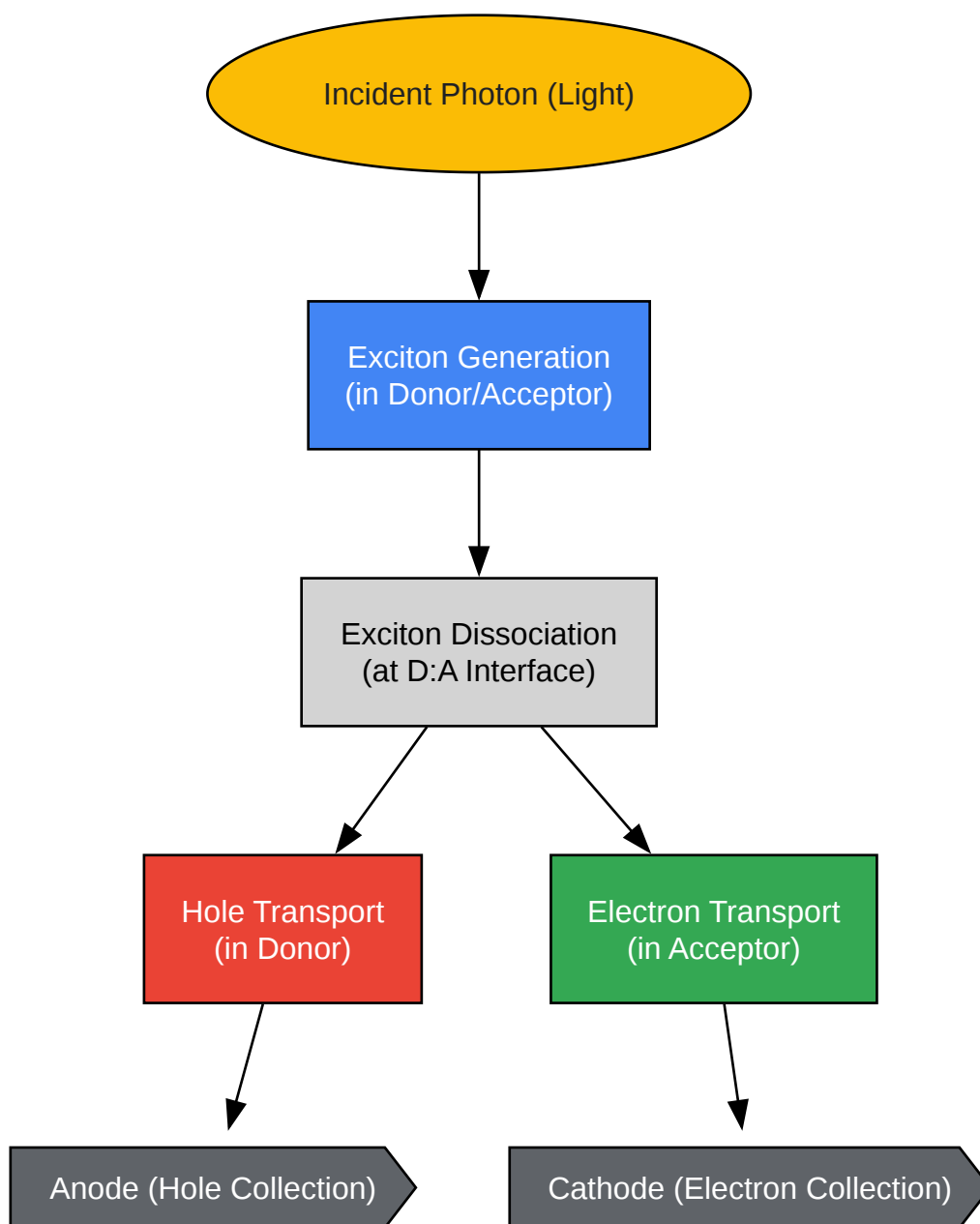
Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental validation process and a simplified representation of the charge generation and collection pathway in a bulk heterojunction organic solar cell.



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Fig. 1: Experimental workflow for solar cell validation.



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